

# Application Notes and Protocols for (+/-)-Myristoylcarnitine Chloride Stock Solutions

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## Compound of Interest

Compound Name: (+/-)-Myristoylcarnitine chloride

CAS No.: 14919-38-1

Cat. No.: B077716

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## Introduction: The Role of Myristoylcarnitine in Cellular Metabolism

**(+/-)-Myristoylcarnitine chloride** is a critical intermediate in cellular energy metabolism, specifically in the transport of long-chain fatty acids into the mitochondrial matrix for subsequent  $\beta$ -oxidation.<sup>[1][2][3]</sup> As a C14 acylcarnitine, it is formed from L-carnitine and myristoyl-CoA, a reaction catalyzed by carnitine palmitoyltransferase I (CPT1) on the outer mitochondrial membrane. The resulting myristoylcarnitine is then shuttled across the inner mitochondrial membrane by the carnitine-acylcarnitine translocase (CACT). Within the mitochondrial matrix, carnitine palmitoyltransferase II (CPT2) converts myristoylcarnitine back to myristoyl-CoA, which then enters the  $\beta$ -oxidation spiral to generate acetyl-CoA for the Krebs cycle and subsequent ATP production.

Given its central role in fatty acid oxidation (FAO), myristoylcarnitine is an invaluable tool for researchers studying metabolic pathways, mitochondrial function, and the pathophysiology of diseases associated with disordered lipid metabolism, such as type 2 diabetes, cardiovascular disease, and certain inborn errors of metabolism.<sup>[4][5]</sup> These application notes provide detailed guidelines for the proper handling, storage, and utilization of **(+/-)-myristoylcarnitine chloride** to ensure the integrity and reproducibility of experimental results.

## Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **(+/-)-myristoylcarnitine chloride** is fundamental to its correct handling and use in experimental settings.

Property	Value	Source(s)
Molecular Formula	C <sub>21</sub> H <sub>42</sub> ClNO <sub>4</sub>	[1]
Molecular Weight	408.02 g/mol	[1]
Appearance	White solid	[2]
Purity	≥98%	[4][6]
Storage (Solid)	-20°C	[6]

## Solubility Guidelines for Stock Solution Preparation

The solubility of **(+/-)-myristoylcarnitine chloride** can vary depending on the solvent. The following table provides solubility data based on information for the closely related myristoyl-L-carnitine-d3 chloride, which is expected to have very similar solubility properties.

Solvent	Solubility (approx.)	Concentration (approx.)	Source(s)
DMSO	≥ 14 mg/mL	≥ 34 mM	[7][8][9]
Ethanol	≥ 20 mg/mL	≥ 49 mM	[7][8][9]
DMF	≥ 20 mg/mL	≥ 49 mM	[7][8][9]
Methanol	Slightly soluble	Not specified	[4][5]
Water	Slightly soluble	Not specified	[4][5]

Note: For biological experiments, it is crucial to minimize the final concentration of organic solvents, as they can have physiological effects.

## Protocol for Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **(+/-)-myristoylcarnitine chloride** in DMSO.

Materials:

- **(+/-)-Myristoylcarnitine chloride** (solid)
- Anhydrous DMSO (newly opened or properly stored to be non-hygroscopic)
- Sterile, amber glass vial with a Teflon-lined cap
- Calibrated analytical balance
- Vortex mixer
- Pipettes

Procedure:

- **Equilibration:** Allow the vial of **(+/-)-myristoylcarnitine chloride** to come to room temperature before opening to prevent condensation of atmospheric moisture.
- **Weighing:** Accurately weigh out a desired amount of the compound. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.08 mg of **(+/-)-myristoylcarnitine chloride**.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the weighed compound.
- **Mixing:** Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. Gentle warming (to no more than 37°C) can be used to aid dissolution if necessary.
- **Storage:** Store the stock solution at -80°C in small aliquots to avoid repeated freeze-thaw cycles.

## Stability and Storage of Stock Solutions

Acylcarnitines, including myristoylcarnitine, are susceptible to hydrolysis, especially in aqueous solutions and at elevated temperatures.<sup>[10]</sup> This degradation process, which yields carnitine

and the corresponding fatty acid, can significantly impact experimental outcomes.

#### Key Stability Considerations:

- **Solid Form:** When stored as a dry powder at -20°C, **(+/-)-myristoylcarnitine chloride** is stable for at least four years.[6]
- **Organic Solvents:** Stock solutions in anhydrous organic solvents like DMSO or ethanol are significantly more stable than aqueous solutions. For long-term storage, -80°C is recommended.
- **Aqueous Solutions:** It is strongly advised not to store aqueous solutions of myristoylcarnitine for more than one day.[6] If an aqueous solution is required, it should be prepared fresh from a stock in an organic solvent immediately before use.
- **Freeze-Thaw Cycles:** Repeated freeze-thaw cycles should be avoided as they can accelerate degradation. It is best practice to aliquot stock solutions into single-use volumes.

#### Recommended Storage Conditions for Stock Solutions:

Storage Temperature	Recommended Duration	Notes
-80°C	Up to 1 year	In a tightly sealed vial to prevent moisture absorption. [11]
-20°C	Short-term (days to weeks)	Increased risk of degradation compared to -80°C.
4°C	Not recommended	Significant degradation can occur.
Room Temperature	Not recommended	Rapid degradation is likely.

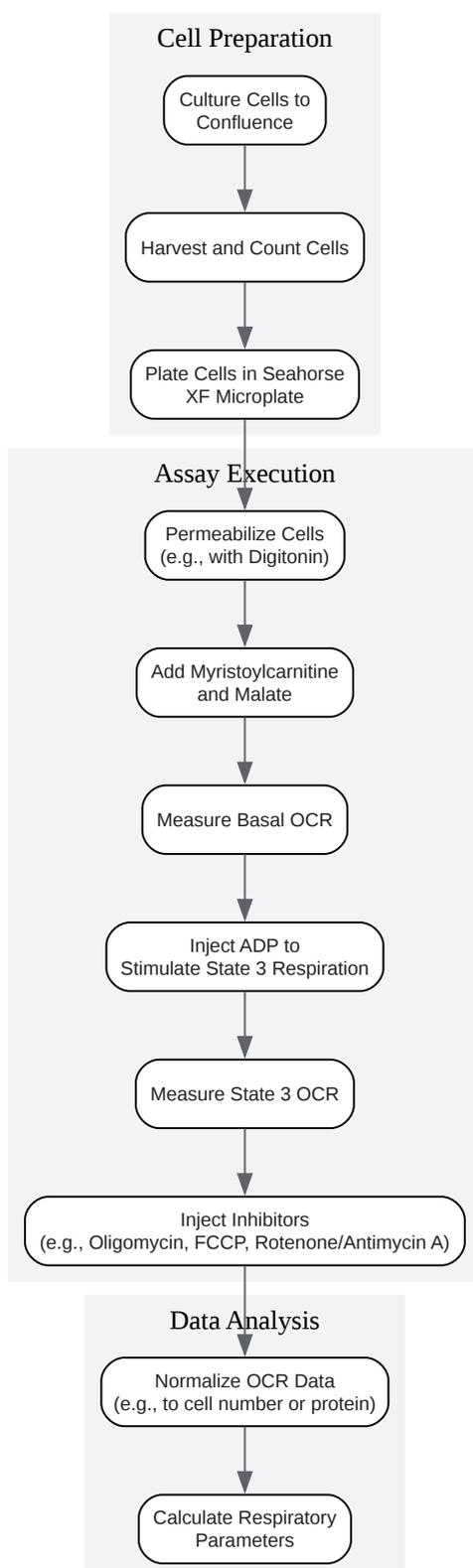
## Application Protocol: Assessing Mitochondrial Fatty Acid Oxidation in Permeabilized Cells

This protocol provides a framework for using **(+/-)-myristoylcarnitine chloride** to assess mitochondrial fatty acid oxidation in cultured cells that have been permeabilized to allow direct access of substrates to the mitochondria. This method is adapted from established protocols for measuring mitochondrial respiration and FAO.

#### Principle:

This assay measures the oxygen consumption rate (OCR) in permeabilized cells in the presence of myristoylcarnitine. The OCR is an indicator of mitochondrial respiratory chain activity, and its stimulation by myristoylcarnitine reflects the cell's capacity to oxidize this fatty acid.

#### Workflow Diagram:



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Caption: Workflow for assessing fatty acid oxidation using myristoylcarnitine in permeabilized cells.

Materials:

- Cultured cells of interest
- Seahorse XF Analyzer (or similar respirometry system)
- Seahorse XF cell culture microplates
- Mitochondrial Assay Solution (MAS): 70 mM sucrose, 220 mM mannitol, 10 mM KH<sub>2</sub>PO<sub>4</sub>, 5 mM MgCl<sub>2</sub>, 2 mM HEPES, 1 mM EGTA, and 0.2% (w/v) fatty acid-free BSA, pH 7.2
- Permeabilizing agent (e.g., digitonin)
- **(+/-)-Myristoylcarnitine chloride** stock solution (10 mM in DMSO)
- Malate stock solution (0.5 M)
- ADP stock solution (100 mM)
- Mitochondrial inhibitors (e.g., oligomycin, FCCP, rotenone, antimycin A)

Procedure:

- Cell Seeding: Seed cells in a Seahorse XF cell culture microplate at a density optimized for your cell type and allow them to adhere overnight.
- Prepare Assay Medium: Prepare fresh MAS. On the day of the assay, supplement the MAS with myristoylcarnitine (final concentration 5-10  $\mu$ M) and malate (final concentration 2 mM).
- Permeabilization:
  - Wash the cells with MAS.
  - Add MAS containing the appropriate concentration of digitonin (titration is recommended to determine the optimal concentration for your cell type) and incubate for 5-10 minutes at

37°C.

- Wash away the permeabilization buffer and replace it with the substrate-containing MAS prepared in step 2.
- Measure Basal Respiration (State 2): Place the plate in the Seahorse XF Analyzer and measure the basal OCR.
- Measure State 3 Respiration: Inject ADP (final concentration 1-2 mM) to stimulate ATP synthesis-linked respiration and measure the OCR.
- Mitochondrial Stress Test (Optional): Subsequently inject mitochondrial inhibitors such as oligomycin (to inhibit ATP synthase), FCCP (an uncoupler), and a mixture of rotenone and antimycin A (to inhibit Complex I and III, respectively) to assess various parameters of mitochondrial function.
- Data Analysis: Normalize the OCR data to cell number or protein content per well. Analyze the changes in OCR in response to the addition of myristoylcarnitine and ADP to determine the rate of fatty acid oxidation.

## Conclusion

**(+/-)-Myristoylcarnitine chloride** is a powerful tool for investigating fatty acid metabolism and mitochondrial function. Adherence to the handling, storage, and experimental guidelines outlined in these application notes is essential for obtaining accurate, reproducible, and reliable data. Proper preparation and storage of stock solutions will minimize compound degradation and ensure the validity of experimental findings.

## References

- Mancinelli, A., Iannoni, E., Calvani, M., & Duran, M. (2007). Effect of temperature on the stability of long-chain acylcarnitines in human blood prior to plasma separation. *Clinical Chimica Acta*, 375(1-2), 169–170.
- van der Veen, S. J., de Sain-van der Velden, M. G. M., Verhoeven-Duif, N. M., van Gassen, K. L. I., & van Hasselt, P. M. (2020). Instability of Acylcarnitines in Stored Dried Blood Spots: The Impact on Retrospective Analysis of Biomarkers for Inborn Errors of Metabolism.
- Mancinelli, A., Iannoni, E., Calvani, M., & Duran, M. (2007). Effect of temperature on the stability of long-chain acylcarnitines in human blood prior to plasma separation. PubMed.

Retrieved from [[Link](#)]

- SLS Ireland. (n.d.). Myristoyl-L-carnitine | 61367-50MG | SIGMA-ALDRICH. Retrieved from [[Link](#)]
- Niu, D.-M., Chien, Y.-H., Chiang, C.-C., Ho, H.-C., Hwu, W.-L., & Kao, S.-M. (2022). Stability of amino acids, free and acyl-carnitine in stored dried blood spots.
- Agilent Technologies. (n.d.). Screening for Mitochondrial Toxicity - A Protocol for the Isolation of Mitochondria and Measurement. Retrieved from [[Link](#)]
- Schooneman, M. G., Vaz, F. M., Houten, S. M., & Wanders, R. J. A. (2013). An LC-MS/MS method to quantify acylcarnitine species including isomeric and odd-numbered forms in plasma and tissues. *Journal of Lipid Research*, 54(1), 283–290.
- Adeva-Andany, M. M., Calvo-Castro, I., Fernández-Fernández, C., Donapetry-García, C., & Pedre-Piñeiro, A. M. (2017).
- Byer, S. J., et al. (2025). Mitochondrial control of fuel switching via carnitine biosynthesis. *bioRxiv*.
- Pandya, J. D., Grondin, R. P., Yonutas, H. M., Haghazari, H., Gash, D. M., Zhang, Z., & Sullivan, P. G. (2015). ACETYL-L-CARNITINE AMELIORATES MITOCHONDRIAL DYSFUNCTION FOLLOWING CONTUSION SPINAL CORD INJURY. *Journal of Neurochemistry*, 132(4), 486–497.
- Rabøl, R., Boushel, R., & Dela, F. (2011). In situ assay of fatty acid  $\beta$ -oxidation by metabolite profiling following permeabilization of cell membranes. *Journal of Lipid Research*, 52(12), 2315–2322.
- Serviddio, G., Giudetti, A. M., Bellanti, F., Priore, P., Rollo, T., Tamborra, R., Siculella, L., & Vendemiale, G. (2011). Oxidation of Hepatic Carnitine Palmitoyl Transferase-I (CPT-I) Impairs Fatty Acid Beta-Oxidation in Rats Fed a Methionine-Choline Deficient Diet. *PLoS ONE*, 6(9), e24084.
- PubMed. (n.d.). Degradation of carmustine in aqueous media. Retrieved from [[Link](#)]

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## Sources

- [1. \(±\)-Myristoylcarnitine chloride | CAS 14919-38-1 | SCBT - Santa Cruz Biotechnology \[scbt.com\]](#)
- [2. apexbt.com \[apexbt.com\]](#)
- [3. Carnitine Metabolism and Its Role in Fatty Acid Oxidation - Creative Proteomics \[creative-proteomics.com\]](#)
- [4. caymanchem.com \[caymanchem.com\]](#)
- [5. Myristoyl-L-carnitine \(chloride\) | CAS 173686-73-2 | Cayman Chemical | Biomol.com \[biomol.com\]](#)
- [6. cdn.caymanchem.com \[cdn.caymanchem.com\]](#)
- [7. Myristoyl-L-carnitine-d3 \(chloride\) | CAS 1334532-25-0 | Cayman Chemical | Biomol.com \[biomol.com\]](#)
- [8. caymanchem.com \[caymanchem.com\]](#)
- [9. medchemexpress.com \[medchemexpress.com\]](#)
- [10. Stability of acylcarnitines and free carnitine in dried blood samples: implications for retrospective diagnosis of inborn errors of metabolism and neonatal screening for carnitine transporter deficiency - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [11. Myristoyl-L-carnitine chloride | TargetMol \[targetmol.com\]](#)
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